

# An In-depth Technical Guide on a C7H7BrO3S Thiophene Derivative and Related Compounds

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## Compound of Interest

Compound Name:	Methyl 4-bromo-3-methoxythiophene-2-carboxylate
Cat. No.:	B026347

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To: Researchers, Scientists, and Drug Development Professionals

Subject: Comprehensive Technical Analysis of a Thiophene Derivative with Molecular Formula C7H7BrO3S and its Structurally Related Analogs

## Executive Summary

This technical guide addresses the inquiry for a thiophene derivative with the molecular formula C7H7BrO3S. Initial analysis reveals that the specified molecular formula corresponds to 4-bromo-2-methylbenzenesulfonic acid[1], a benzene derivative. However, given the specific request for a thiophene derivative, it is highly probable that the intended compound is a structurally similar thiophene-based molecule and the provided molecular formula contains a typographical error.

The most plausible candidate, based on structural similarity and chemical precedence, is methyl 4-bromo-3-methylthiophene-2-carboxylate, with the molecular formula C7H7BrO2S[2]. This guide will provide a detailed overview of this compound, including its chemical properties, potential synthetic routes, and its place within the broader context of thiophene derivatives in medicinal chemistry. We will also present relevant data for 4-bromo-2-methylbenzenesulfonic acid for comparative purposes.

## Part 1: Compound Identification and Properties

# Primary Subject: Methyl 4-bromo-3-methylthiophene-2-carboxylate

This compound is a substituted thiophene, a class of heterocyclic compounds known for their wide range of biological activities and applications in drug discovery[3].

- IUPAC Name: Methyl 4-bromo-3-methylthiophene-2-carboxylate
- Molecular Formula: C<sub>7</sub>H<sub>7</sub>BrO<sub>2</sub>S
- Molecular Weight: 235.1 g/mol [2]
- CAS Number: Not readily available.
- Chemical Structure:

Table 1: Physicochemical Properties of Methyl 4-bromo-3-methylthiophene-2-carboxylate

Property	Value	Reference
Purity	97%	[2]
Physical Form	Solid	[2]
InChI Key	ZTDYZXWQADNRRI-UHFFFAOYSA-N	[2]

## Alternative Compound: 4-bromo-2-methylbenzenesulfonic acid

As per the user-provided molecular formula, this benzene derivative is a potential, though less likely, candidate.

- IUPAC Name: 4-bromo-2-methylbenzenesulfonic acid
- Molecular Formula: C<sub>7</sub>H<sub>7</sub>BrO<sub>3</sub>S
- Molecular Weight: 251.10 g/mol [1]

- CAS Number: Not readily available.
- Chemical Structure:

Table 2: Physicochemical Properties of 4-bromo-2-methylbenzenesulfonic acid

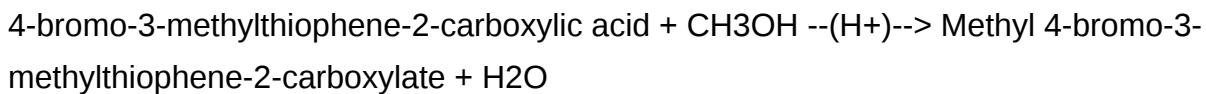
Property	Value	Reference
Molecular Weight	251.10 g/mol	<a href="#">[1]</a>
XLogP3-AA	1.7	<a href="#">[1]</a>
Hydrogen Bond Donor Count	1	<a href="#">[1]</a>
Hydrogen Bond Acceptor Count	3	<a href="#">[1]</a>
Rotatable Bond Count	1	<a href="#">[1]</a>
Exact Mass	249.92993 Da	<a href="#">[1]</a>
Monoisotopic Mass	249.92993 Da	<a href="#">[1]</a>
Topological Polar Surface Area	62.8 Å <sup>2</sup>	<a href="#">[1]</a>

## Part 2: Experimental Protocols

### General Synthesis of Methyl 4-bromo-3-methylthiophene-2-carboxylate

A plausible synthetic route for methyl 4-bromo-3-methylthiophene-2-carboxylate involves the esterification of the corresponding carboxylic acid (4-bromo-3-methylthiophene-2-carboxylic acid). This is a standard procedure in organic synthesis.

Reaction:



Detailed Methodology:

- Dissolution: Dissolve 4-bromo-3-methylthiophene-2-carboxylic acid in an excess of methanol.
- Catalysis: Add a catalytic amount of a strong acid, such as concentrated sulfuric acid, dropwise to the solution.
- Reflux: Heat the reaction mixture to reflux for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Work-up: After the reaction is complete, cool the mixture to room temperature. Neutralize the excess acid with a mild base, such as a saturated sodium bicarbonate solution.
- Extraction: Extract the product into an organic solvent like ethyl acetate.
- Purification: Wash the organic layer with brine, dry it over anhydrous sodium sulfate, and concentrate it under reduced pressure. The crude product can be further purified by column chromatography on silica gel.

## Part 3: Visualizations

### Logical Workflow for Synthesis and Analysis

The following diagram illustrates a typical workflow for the synthesis, purification, and characterization of a target compound like methyl 4-bromo-3-methylthiophene-2-carboxylate.

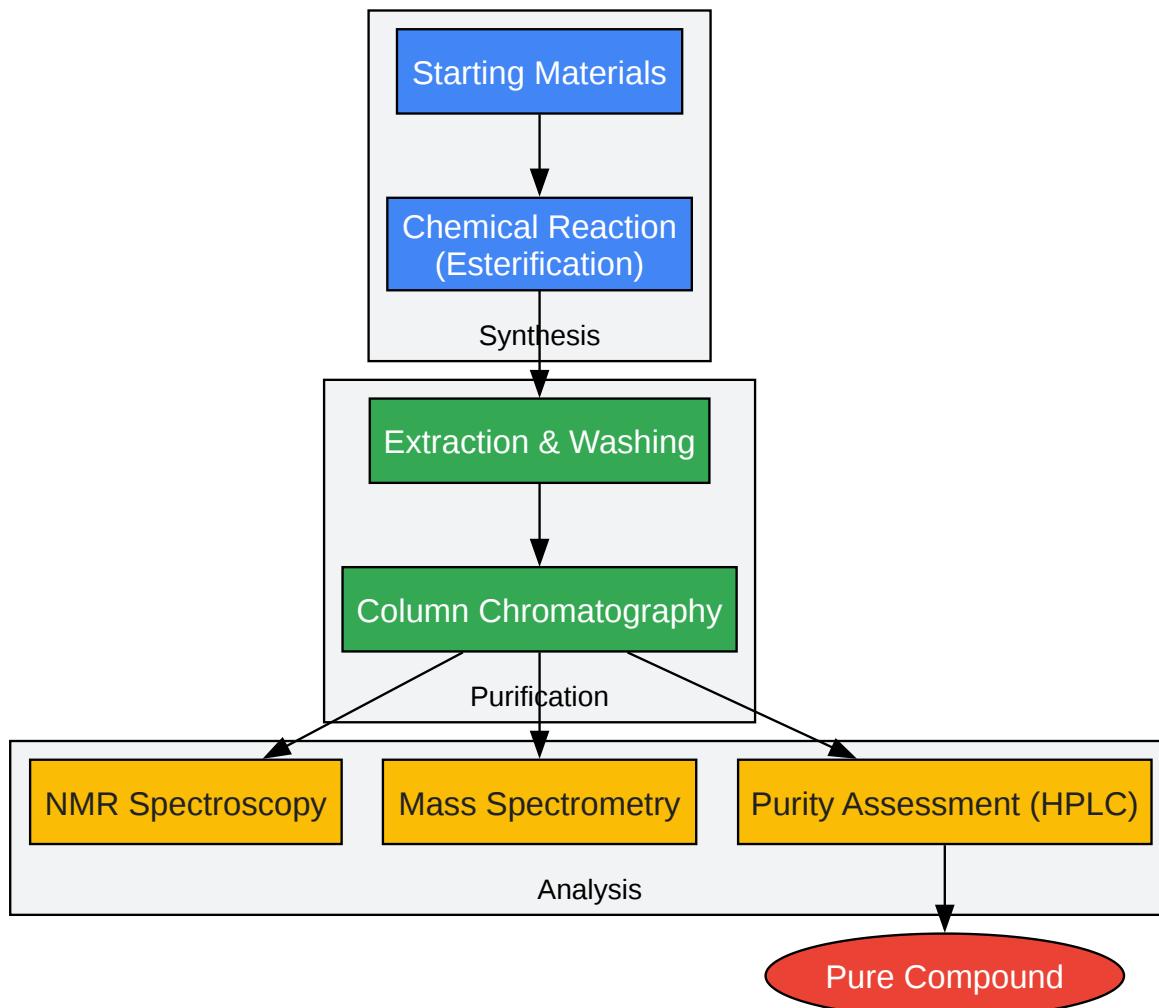


Figure 1: General Workflow for Synthesis and Analysis

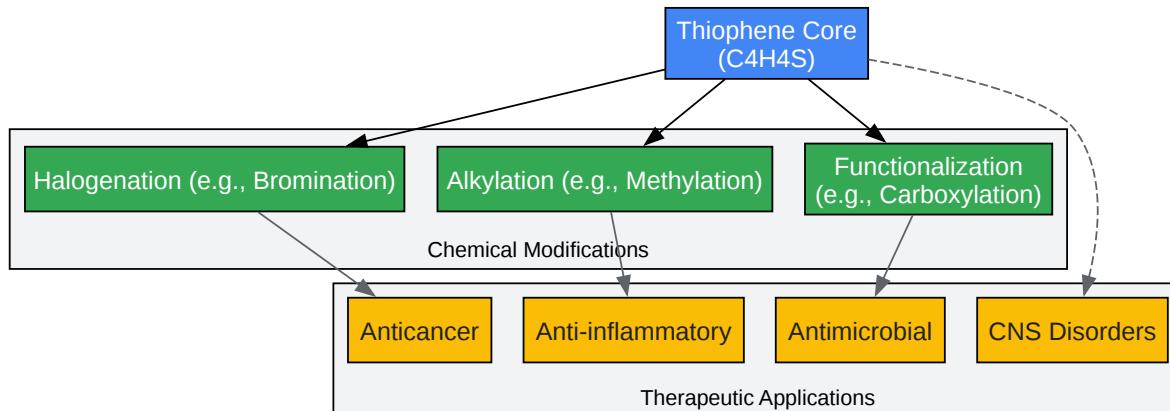


Figure 2: Thiophene Derivatives in Drug Discovery

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## References

- 1. 4-Bromo-2-methylbenzenesulfonic acid | C7H7BrO3S | CID 18367613 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Methyl 4-bromo-3-methylthiophene-2-carboxylate [cymitquimica.com]
- 3. Medicinal chemistry-based perspectives on thiophene and its derivatives: exploring structural insights to discover plausible druggable leads - PMC [pmc.ncbi.nlm.nih.gov]
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